

Catalytic Applications and Experimental Protocols

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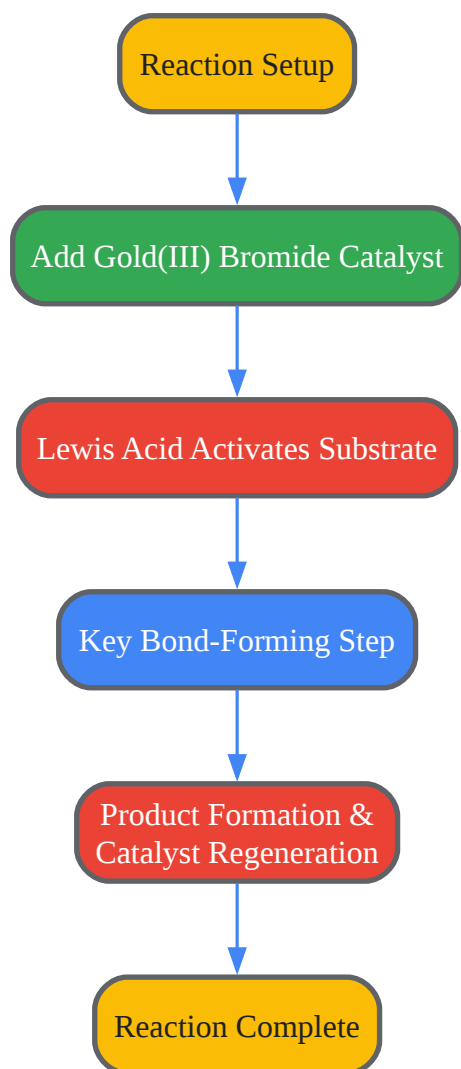
Compound Focus: Gold tribromide

CAS No.: 10294-28-7

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A primary application of gold(III) bromide's Lewis acidity is as a catalyst in organic synthesis. The diagram below illustrates the general workflow for using AuBr_3 as a catalyst.



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General workflow for AuBr₃-catalyzed reactions

Diels-Alder Reaction

Gold(III) bromide catalyzes the Diels-Alder reaction between an enynal unit and a carbonyl compound [1]. The Lewis acid activates the dienophile, making it more reactive toward the diene.

Experimental Protocol Outline:

- **Setup:** Conduct the reaction under an inert atmosphere (e.g., argon or nitrogen) in anhydrous solvent [2].
- **Catalyst Loading:** Use gold(III) bromide as a catalyst (typically 1-10 mol%) [2].

- **Reaction:** Add reactants to the catalyst solution. Monitor reaction completion by TLC or GC-MS.
- **Work-up:** Quench the reaction and purify the product using standard techniques (e.g., extraction, chromatography).

Nucleophilic Substitution of Propargylic Alcohols

AuBr_3 acts as a Lewis acid to activate propargylic alcohols by coordinating to the hydroxyl group, facilitating nucleophilic substitution [1].

Experimental Protocol Outline:

- **Setup:** Perform the reaction under inert conditions using dried glassware [2].
- **Reaction Mixture:** Combine the propargylic alcohol and nucleophile in an anhydrous solvent.
- **Catalyst Addition:** Add AuBr_3 catalyst.
- **Monitoring and Purification:** Monitor the reaction and purify the final product after work-up.

Chemical Properties and Reactions

The Lewis acid property of gold(III) bromide directly dictates its chemical behavior. Key reactions are summarized in the table below.

Reaction Type	Description	Chemical Equation (Simplified)
Complex Formation	Reaction with Lewis bases like hydrobromic acid to form tetrabromoaurate complex [3] [1].	$\text{HBr} + \text{AuBr}_3 \rightarrow \text{H}^+[\text{AuBr}_4]^-$

| **Adduct Formation** | Formation of stable coordination complexes with donors like water or tetrahydrothiophene [1]. | $\text{AuBr}_3 + \text{H}_2\text{O} \rightarrow \text{AuBr}_3 \cdot \text{H}_2\text{O}$ | $\text{AuBr}_3 + 2 (\text{Tetrahydrothiophene}) \rightarrow \text{AuBr}_3(\text{L})_2$ | | **Decomposition** | Decomposes when reacted with glycerol or at elevated temperatures [3] [4]. | Not specified in search results |

Handling and Safety

Gold(III) bromide is **toxic** and an **irritant** to eyes, skin, and respiratory tract [3] [2]. Proper safety measures are essential:

- **Personal Protective Equipment (PPE):** Wear gloves, eyeshields, faceshields, and use type P3 respirator cartridges [2].
- **Handling:** Operate in a well-ventilated area, preferably a fume hood. Avoid contact with skin and eyes. Avoid ingestion and inhalation [3].
- **Storage:** Store at room temperature, in a tightly closed container, in a dry and well-ventilated place [2] [5].

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References

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